

Luteolin as a Potential Enzymatic and Signaling Inhibitor: Application Notes and Protocols

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Compound of Interest

Compound Name: *Teuflin*
CAS No.: 72541-00-5
Cat. No.: B15890479

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Introduction

Luteolin (3',4',5,7-tetrahydroxyflavone) is a naturally occurring flavonoid found in a wide variety of plants, including fruits, vegetables, and medicinal herbs.[1] Extensive research has demonstrated its potent biological activities, including significant anti-inflammatory, anticancer, and neuroprotective effects.[2] These properties are largely attributed to its ability to act as an enzymatic inhibitor and a modulator of key cellular signaling pathways. By targeting critical components of disease progression, luteolin presents itself as a promising candidate for the development of novel therapeutics.

Luteolin's mechanism of action is multifaceted. It has been shown to directly inhibit the activity of several enzymes implicated in inflammation and disease, such as Cyclooxygenase-2 (COX-2), Xanthine Oxidase (XO), and α -glucosidase.[2][3] Furthermore, it exerts significant influence over intracellular signaling cascades that are often dysregulated in pathological conditions. Notably, luteolin can suppress the activation of pro-inflammatory and pro-survival pathways, including Nuclear Factor-kappa B (NF- κ B) and Signal Transducer and Activator of Transcription

3 (STAT3).[4][5] This document provides an overview of luteolin's inhibitory activities, quantitative data on its efficacy, and detailed protocols for key experiments to assess its potential as an enzymatic and signaling inhibitor.

Data Presentation: Inhibitory Activity of Luteolin

The inhibitory potency of luteolin against various enzymatic and cellular targets has been quantified in numerous studies. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of an inhibitor's effectiveness. The following tables summarize key IC₅₀ values for luteolin across different targets.

Target Enzyme	Assay System	IC50 Value (µM)	Reference
Cyclooxygenase-2 (COX-2)	PGE2 Production in RAW 264.7 cells	~50-100	[6]
Xanthine Oxidase (XO)	In Vitro Enzyme Assay	1.9 ± 0.7	[2]
α-Glucosidase	In Vitro Enzyme Assay	32.3	[7]
α-Amylase	In Vitro Enzyme Assay	Effective Inhibition (Specific IC50 not stated)	[3]

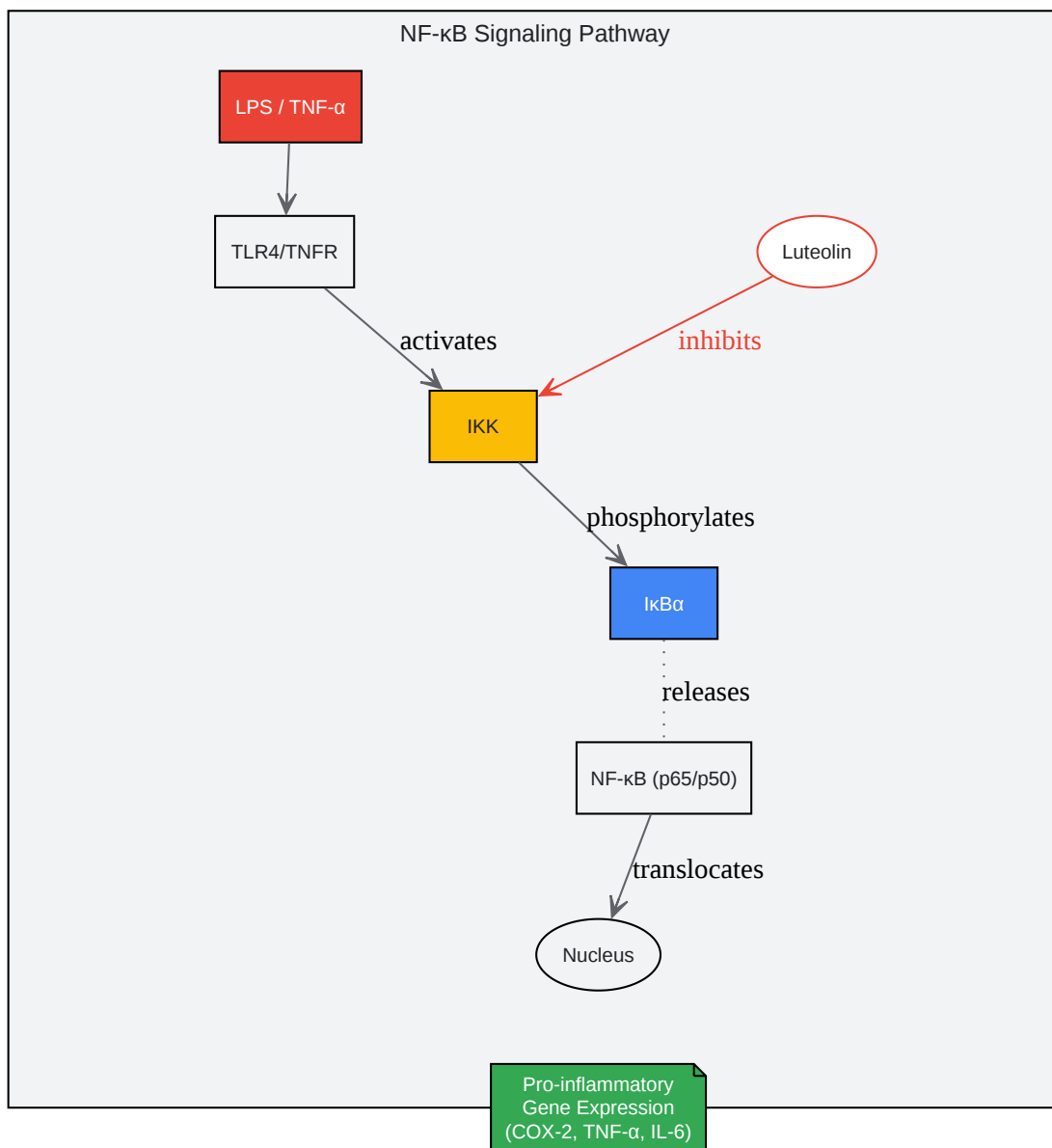
Table 1: Luteolin Inhibitory Activity Against Specific Enzymes. This table presents the IC₅₀ values of luteolin for key enzymes involved in inflammation and metabolism.

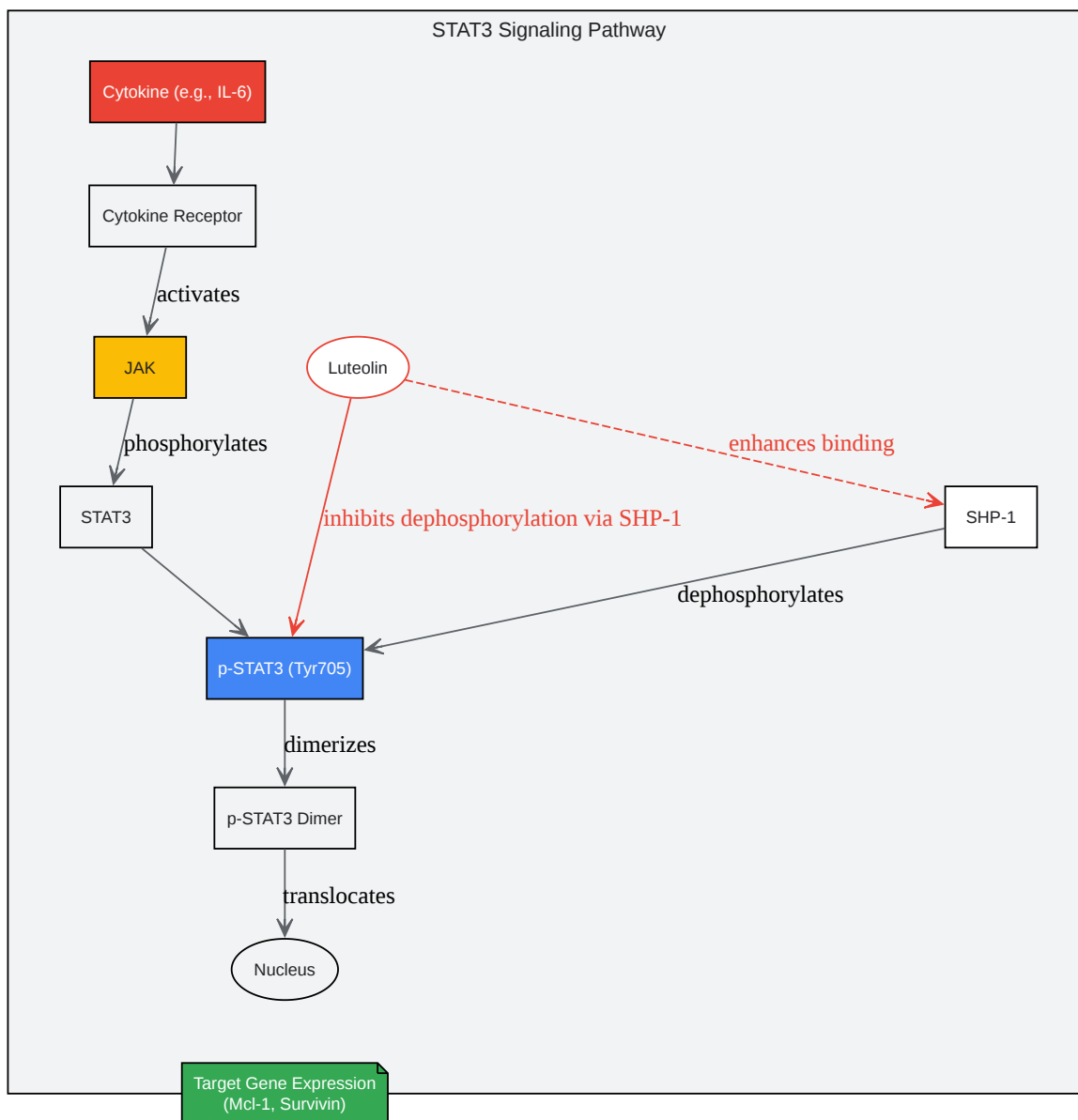
Cell Line	Assay	IC50 Value (µM)	Reference
Tu212 (Head and Neck SCC)	Cell Growth	6.96	[8]
H292 (Lung Cancer)	Cell Growth	15.56	[8]

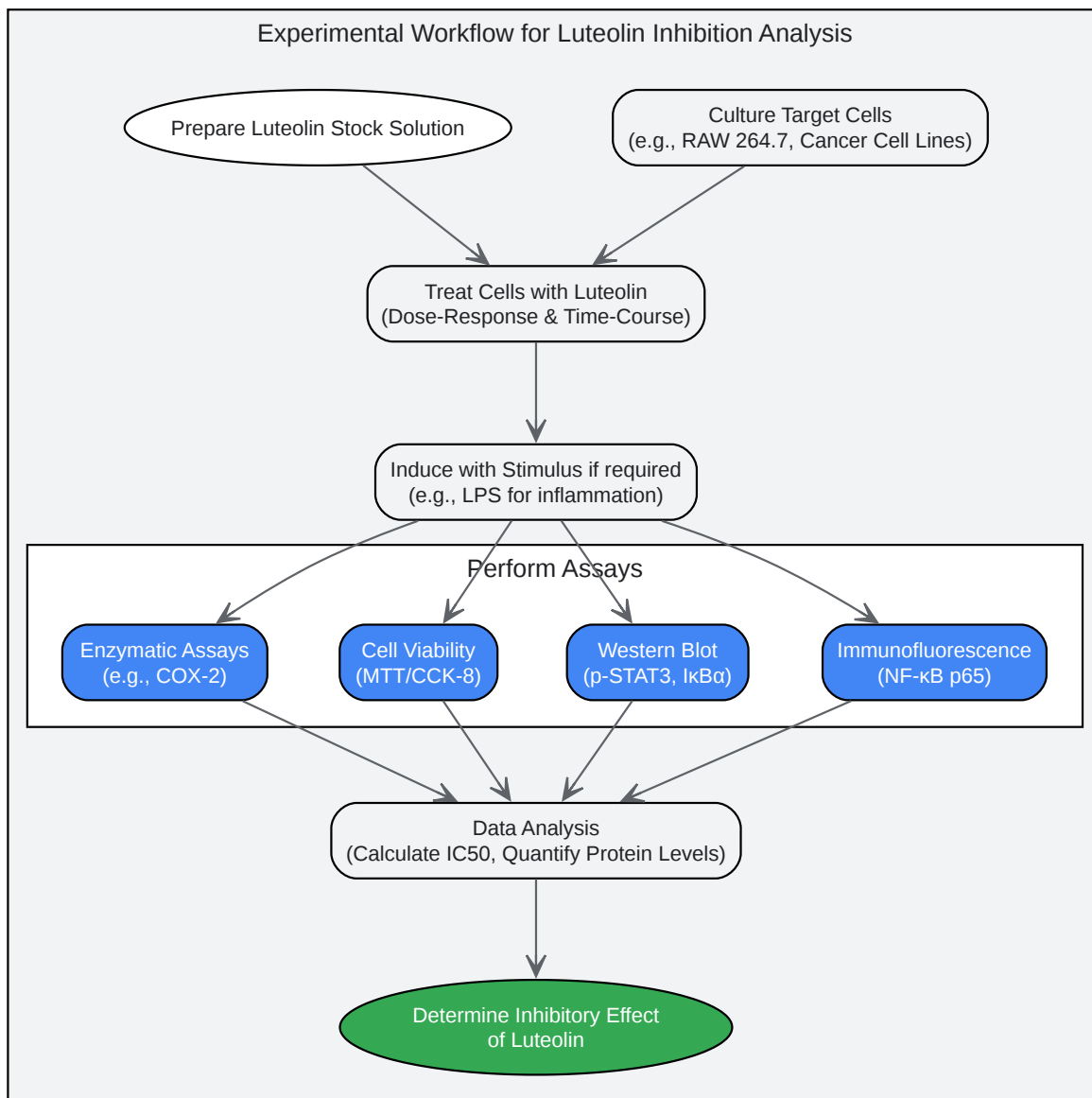
Table 2: Anticancer Activity of Luteolin. This table shows the IC₅₀ values of luteolin in inhibiting the growth of different cancer cell lines.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the key signaling pathways inhibited by luteolin and a general workflow for its investigation.







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